

Section 1: Compound Identification and Properties

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Compound of Interest

Compound Name: 5-Bromo-1H-indazol-6-ol

Cat. No.: B578608

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Precise identification is the foundation of chemical safety. **5-Bromo-1H-indazol-6-ol** is a heterocyclic building block utilized in medicinal chemistry and drug discovery. Its specific properties are detailed below.

Identifier	Value	Source
IUPAC Name	5-Bromo-1H-indazol-6-ol	N/A
CAS Number	1227270-50-9	[1]
Molecular Formula	C ₇ H ₅ BrN ₂ O	[1]
Molecular Weight	213.03 g/mol	[1]
Canonical SMILES	<chem>C1=C(C2=C(C=C1O)NN=C2)Br</chem>	N/A
Appearance	Typically a powder or solid	

Section 2: Hazard Identification and GHS Classification

While a specific Safety Data Sheet (SDS) for **5-Bromo-1H-indazol-6-ol** is not widely available, data from the parent compound, 5-Bromo-1H-indazole, and other substituted indazoles provide a strong basis for hazard assessment. The following classifications should be assumed until specific toxicological data for the 6-ol derivative becomes available.

GHS Pictograms:

Signal Word: Danger

Hazard Class	GHS Code	Hazard Statement	Source
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed.	[2] [3] [4]
Serious Eye Damage (Category 1)	H318	Causes serious eye damage.	[2]
Skin Irritation (Category 2)	H315	Causes skin irritation.	[5] [6]
Specific Target Organ Toxicity, Single Exposure (Category 3)	H335	May cause respiratory irritation.	[4] [6] [7] [8]

Precautionary Statements (Selected):

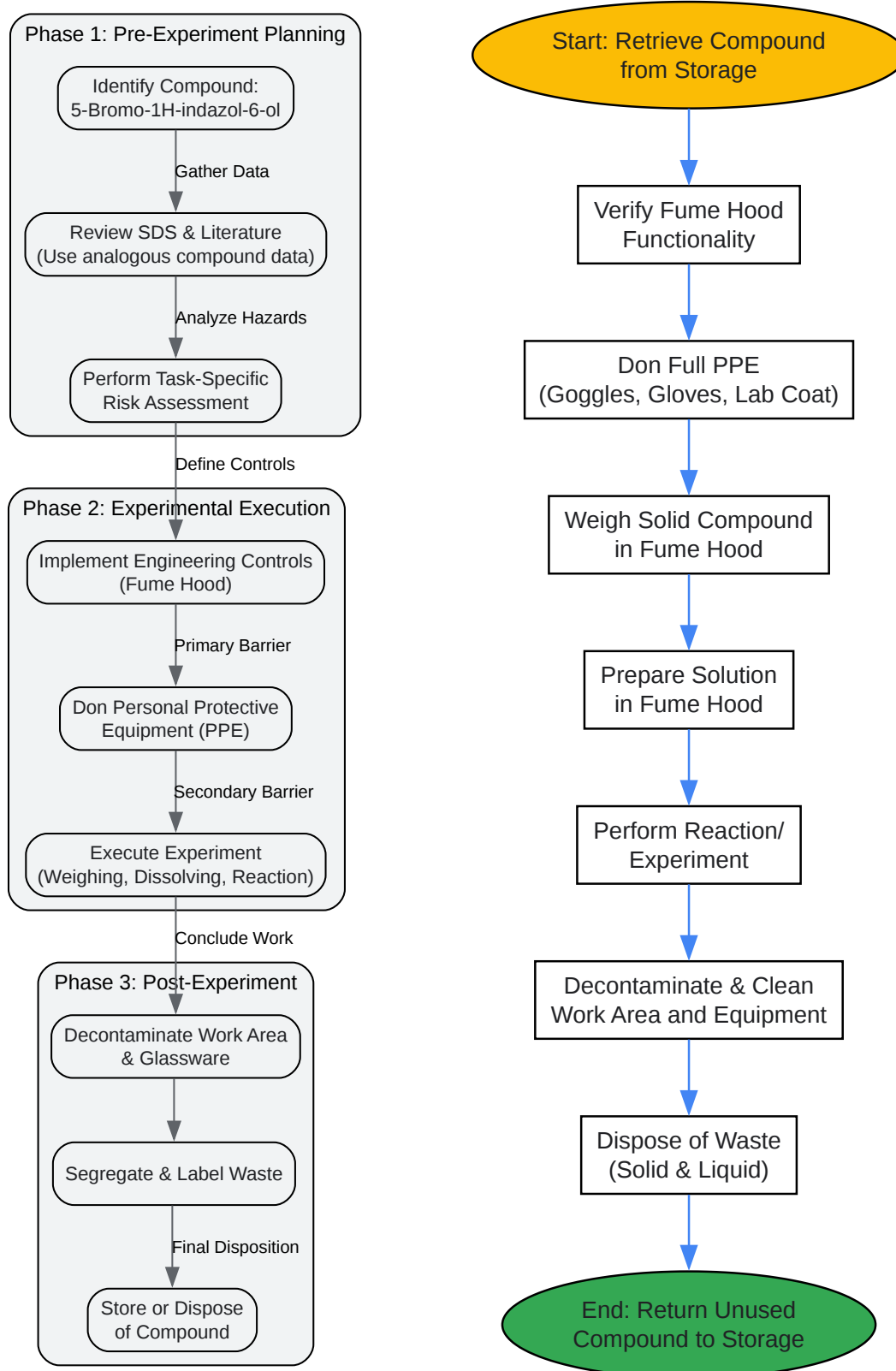
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[9\]](#)
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.[\[3\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[6\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[3\]](#)

Section 3: Causality of Hazards—A Mechanistic Perspective

The hazards associated with **5-Bromo-1H-indazol-6-ol** are rooted in its chemical structure. As a substituted indazole, it can interact with biological systems. The "harmful if swallowed" classification suggests potential interference with metabolic pathways upon ingestion. Skin and eye irritation likely stem from the compound's ability to disrupt cell membranes or proteins upon direct contact. The potential for serious eye damage necessitates stringent eye protection, as the cornea is particularly sensitive to chemical insults.

Section 4: Risk Mitigation and Control Workflow

A proactive approach to safety involves a systematic workflow for risk assessment and control before any experimental work begins. This workflow ensures that hazards are identified, risks are evaluated, and appropriate controls are implemented.



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Sources

- 1. 5-Bromo-1H-indazol-6-ol - CAS:1227270-50-9 - Sunway Pharm Ltd [3wpharm.com]
- 2. 5-bromo-1H-indazole | C₇H₅BrN₂ | CID 761929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. fluorochem.co.uk [fluorochem.co.uk]
- 5. 5-Bromo-1H-indazole, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. 5-Bromo-6-nitro-1H-indazole | C₇H₄BrN₃O₂ | CID 27274687 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
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